

(Z)-3-Nonen-1-ol CAS number 10340-23-5 identification

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Compound of Interest

Compound Name: (Z)-3-Nonen-1-ol

Cat. No.: B047808

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An In-Depth Technical Guide to **(Z)-3-Nonen-1-ol** (CAS: 10340-23-5)

Chemical Identification and Nomenclature

(Z)-3-Nonen-1-ol, registered under CAS number 10340-23-5, is an organic compound classified as a fatty alcohol.^[1] Fatty alcohols are aliphatic alcohols that consist of a chain of at least six carbon atoms.^[1] This compound is also known by several synonyms, including cis-3-Nonen-1-ol.^[2] It is recognized for its characteristic fresh, waxy, green, and melon-like aroma and is utilized as a flavoring and fragrance agent.^{[2][3][4]} The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated its use as a flavouring agent and concluded there is no safety concern at current intake levels.^[2]

Identifier	Value
CAS Number	10340-23-5[5]
IUPAC Name	(3Z)-non-3-en-1-ol[2]
Synonyms	cis-3-Nonen-1-ol, (Z)-Non-3-en-1-ol, (3Z)-3-Nonen-1-ol[2][5]
Molecular Formula	C ₉ H ₁₈ O[5]
Molecular Weight	142.24 g/mol [2]
InChI Key	IFTBJDZSLBRRMC-SREVYHEPSA-N[5]
Canonical SMILES	<chem>CCCCC/C=C\CCO</chem> [2]
FEMA Number	4412[2]
JECFA Number	2177[2][6]
EC Number	233-735-2[2]

Physicochemical Properties

(Z)-3-Nonen-1-ol is a colorless, clear liquid at room temperature.[2][3] It is soluble in alcohol and chloroform but insoluble in water.[6][7]

Property	Value	Source
Appearance	Clear colourless liquid	[2]
Odor	Fresh, waxy, green, melon, mushroom aroma	[3][4]
Boiling Point	107-109 °C at 20 mm Hg	[3][6]
Melting Point	-7 °C (estimate)	[6][7]
Density	0.843 g/mL at 25 °C	[3][6]
Flash Point	144 °F / 62.22 °C	[6][8]
Refractive Index	n ₂₀ /D 1.45	[3][6]
Water Solubility	Insoluble	[3][6]
logP	3.21 - 3.46	[1][4]
Vapor Pressure	0.0738 mmHg at 25 °C	[4][6]

Spectroscopic Data

Spectroscopic information is crucial for the unambiguous identification and characterization of **(Z)-3-Nonen-1-ol**. Data is available across various public databases.

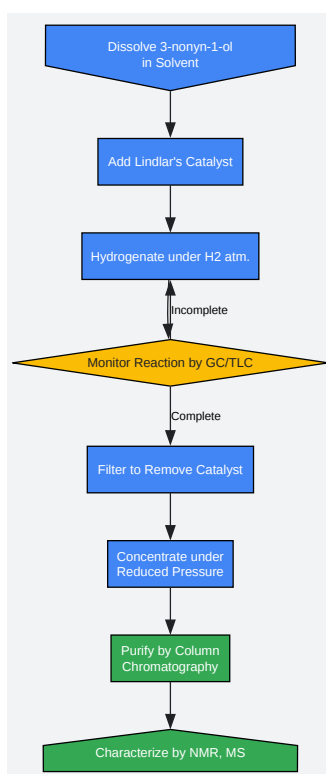
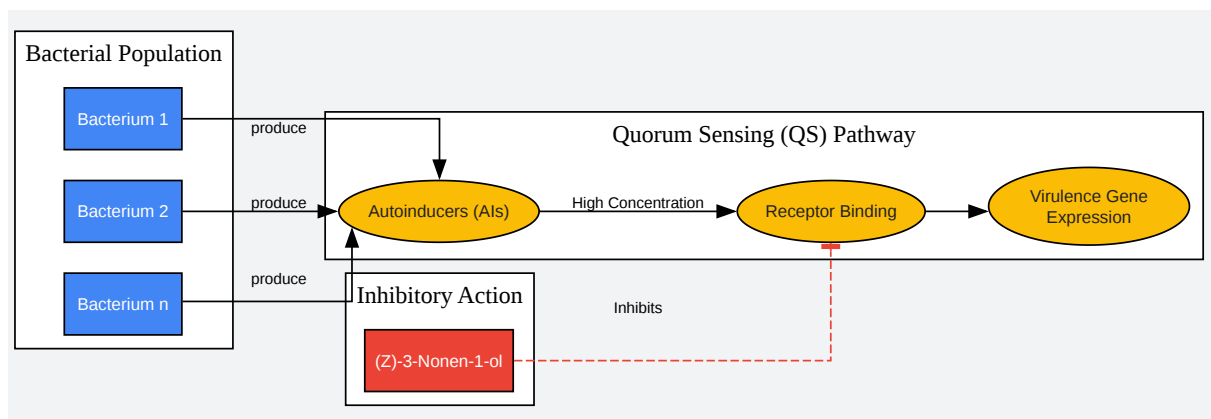
Spectroscopy Type	Key Features
Mass Spectrometry (GC-MS)	NIST library entries show prominent peaks (m/z) at 55, 68, and 41.[2]
¹³ C NMR	Spectral data is available from repositories such as Wiley-VCH GmbH.[2]
¹ H NMR	Data available in spectral databases.[9][10]
Infrared (IR) Spectroscopy	FTIR spectra are available, for instance, from a Bruker Tensor 27 FT-IR instrument.[2][9][10]

Biological Activity and Applications

While extensively used in the flavor and fragrance industry, **(Z)-3-Nonen-1-ol** has also been investigated for its biological properties, which may be of interest to drug development professionals.^[8]

Antibacterial and Quorum Sensing Inhibition

Research has shown that **(Z)-3-Nonen-1-ol** is among several essential oil compounds evaluated for antibacterial and quorum sensing (QS) properties.^[11] One study demonstrated that it could inhibit the production of violacein pigment in *Chromobacterium violaceum*, which is a common model for studying QS inhibition.^[11] This suggests potential as a QS inhibitor, a therapeutic strategy that aims to disrupt bacterial communication and virulence rather than directly killing the bacteria, potentially reducing the pressure for antibiotic resistance.



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References

- 1. Showing Compound (Z)-3-Nonen-1-ol (FDB002938) - FooDB [foodb.ca]
- 2. 3-Nonen-1-ol, (3Z)- | C₉H₁₈O | CID 5364631 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CIS-3-NONEN-1-OL | 10340-23-5 [chemicalbook.com]
- 4. parchem.com [parchem.com]
- 5. 3-Nonen-1-ol, (Z)- [webbook.nist.gov]
- 6. chembk.com [chembk.com]
- 7. CIS-3-NONEN-1-OL One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 8. (Z)-3-nonen-1-ol, 10340-23-5 [thegoodscentcompany.com]
- 9. assets-eu.researchsquare.com [assets-eu.researchsquare.com]
- 10. s3-eu-west-1.amazonaws.com [s3-eu-west-1.amazonaws.com]
- 11. alfa-chemistry.com [alfa-chemistry.com]
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